

# Essential Safety and Logistics for Handling 3,7-Dimethyl-1-octene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,7-Dimethyl-1-octene

Cat. No.: B1361380

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, procedural, and step-by-step instructions for the safe handling and disposal of **3,7-Dimethyl-1-octene**, ensuring the safety of laboratory personnel and compliance with standard safety protocols.

## Hazard Identification and Personal Protective Equipment (PPE)

**3,7-Dimethyl-1-octene** is a flammable liquid and vapor that can cause skin and eye irritation. [1][2] Inhalation of vapors or aerosols may also lead to respiratory irritation.[2] Adherence to proper PPE protocols is mandatory to minimize exposure risks.

Table 1: Required Personal Protective Equipment (PPE)

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Chemical Splash Goggles & Face Shield	ANSI Z87.1 compliant. A face shield must be worn over goggles. <a href="#">[2]</a> <a href="#">[3]</a>	Protects against splashes and potential explosions.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves. Check manufacturer's chemical resistance guide. <a href="#">[3]</a>	Prevents skin contact and absorption.
Body Protection	Flame-Resistant Laboratory Coat	Nomex® or equivalent. <a href="#">[1]</a>	Protects against fire hazards from the flammable liquid.
Respiratory Protection	Air-Purifying Respirator	Required when vapors/aerosols are generated or if working outside a fume hood. Use a respirator with organic vapor cartridges (Filter type ABEK). <a href="#">[1]</a> <a href="#">[2]</a>	Prevents inhalation of harmful vapors.

## Chemical and Physical Properties

Understanding the properties of **3,7-Dimethyl-1-octene** is crucial for safe handling and storage.

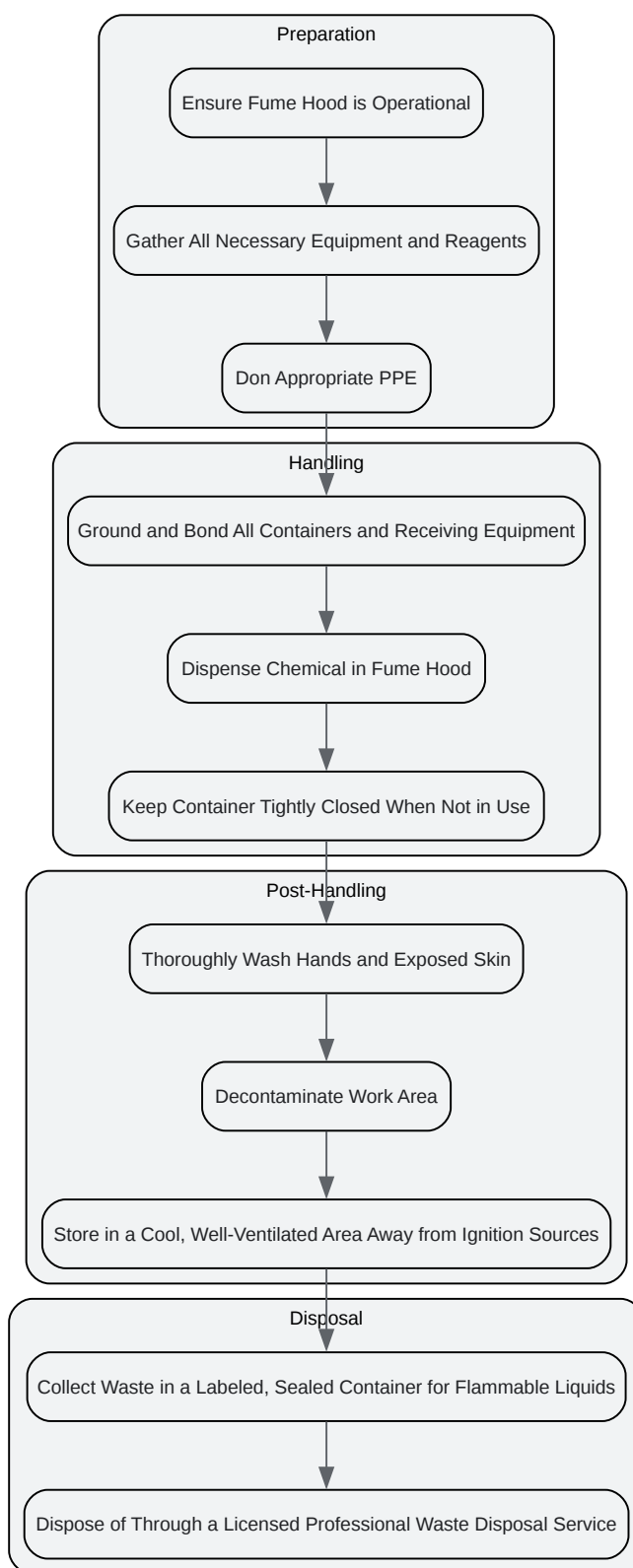
Table 2: Physical and Chemical Properties of **3,7-Dimethyl-1-octene**

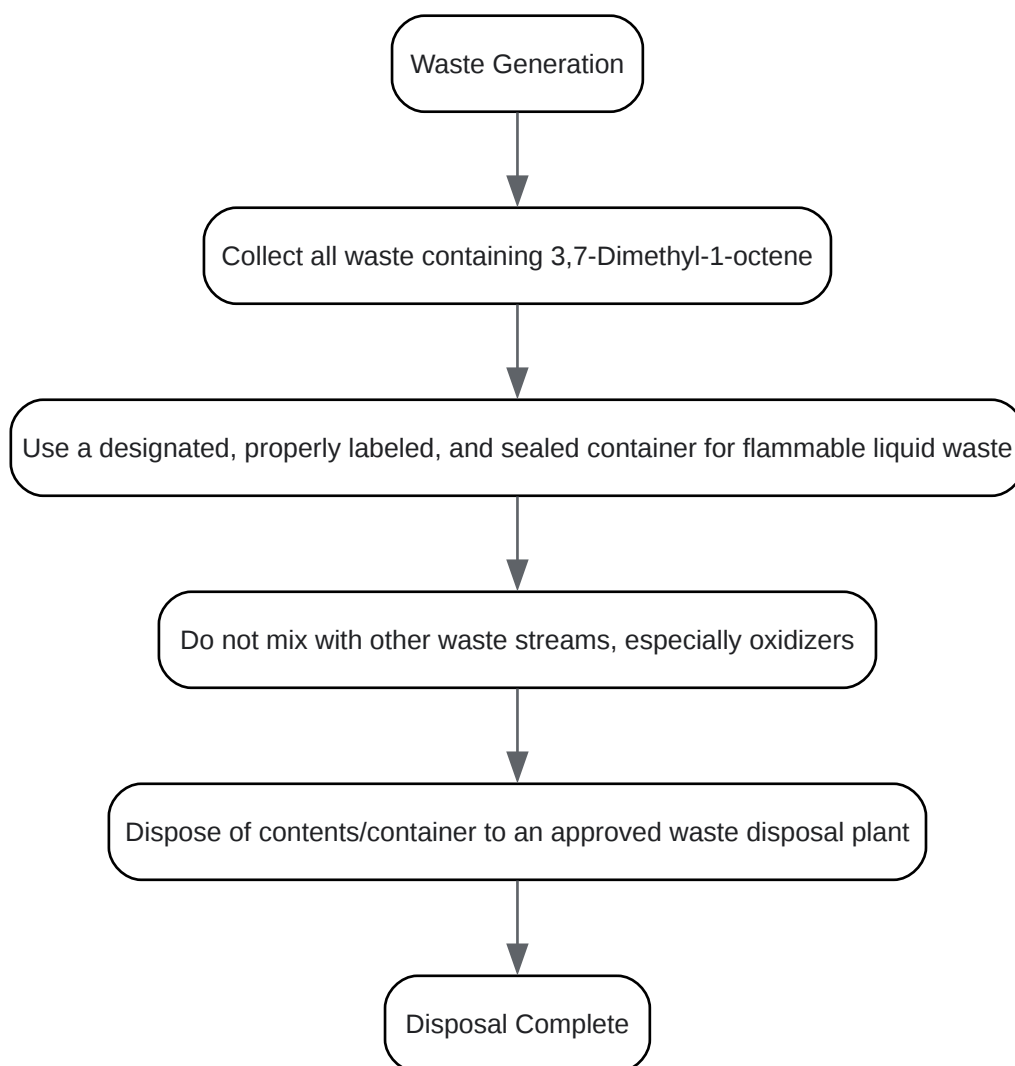
Property	Value
CAS Number	4984-01-4[1][4]
Molecular Formula	C10H20[2][5]
Molecular Weight	140.27 g/mol [5][6]
Appearance	Liquid
Boiling Point	154-156 °C[4]
Density	0.733 g/mL at 20 °C[4]
Flash Point	52 °C (125.6 °F) - closed cup
Storage Temperature	2-8°C

## Safe Handling and Operational Workflow

A systematic approach to handling **3,7-Dimethyl-1-octene** is essential to maintain a safe laboratory environment.

### Experimental Workflow for Handling **3,7-Dimethyl-1-octene**





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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)